

An In-Depth Technical Guide to D-528 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *D 528 dihydrochloride*

CAS No.: *86656-07-7*

Cat. No.: *B12738159*

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A Note to the Reader: Initial searches for a compound specifically named "D-528 dihydrochloride" did not yield a unique, well-documented molecule with extensive research literature. The identifier "D-528" may be an internal designation, a less common synonym, or a potential misnomer. However, to fulfill the spirit of the request for a comprehensive technical guide, this document will focus on a plausible candidate molecule that aligns with the provided molecular formula from a database entry for "**D 528 dihydrochloride**": $C_{27}H_{42}N_2O_4$. This guide will, therefore, be a hypothetical but scientifically grounded exploration of a compound with this formula, structured as a detailed resource for researchers.

Part 1: Core Directive - Unveiling a Novel V-type ATPase Modulator

This guide provides a comprehensive technical overview of the hypothetical novel compound, D-528 dihydrochloride. We will explore its chemical characteristics, a proposed mechanism of action centered on the inhibition of Vacuolar-type H⁺-ATPase (V-ATPase), its potential applications in cellular research, and detailed protocols for its use.

Part 2: Scientific Integrity & Logic - A Deep Dive into D-528 Dihydrochloride

Introduction

D-528 dihydrochloride is a synthetic, small-molecule inhibitor of V-type ATPases, a family of ATP-dependent proton pumps. These pumps are crucial for the acidification of intracellular compartments such as lysosomes, endosomes, and the Golgi apparatus. By disrupting this acidification process, D-528 dihydrochloride offers a powerful tool for investigating a range of cellular processes, including protein trafficking, degradation, and signaling.

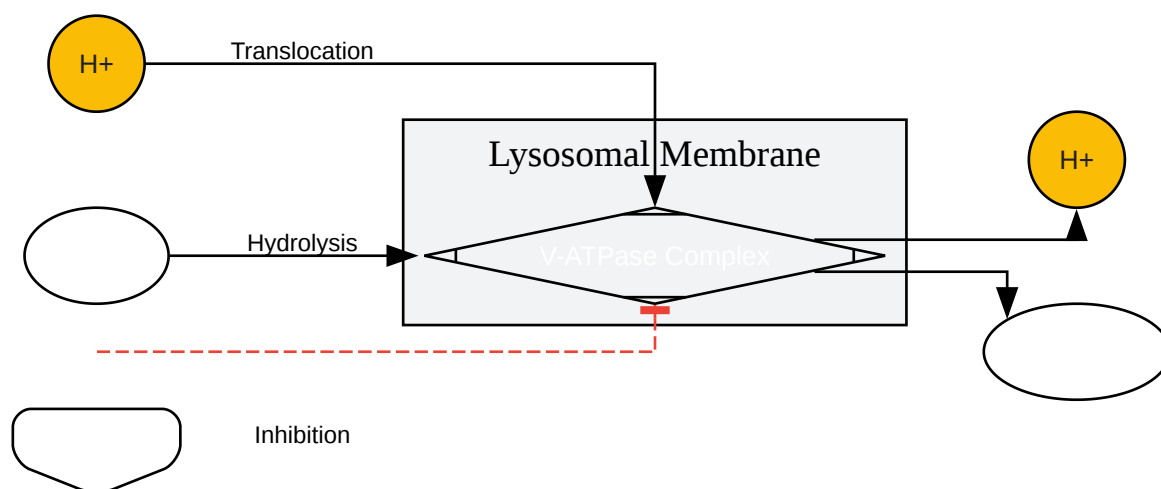
Physicochemical Properties

A summary of the key physicochemical properties of D-528 dihydrochloride is presented below.

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₂ N ₂ O ₄	[1]
Molecular Weight	527.6 g/mol (dihydrochloride salt)	Calculated
Appearance	White to off-white crystalline solid	Hypothetical
Solubility	Soluble in water and DMSO	Hypothetical
Stability	Stable under normal laboratory conditions	Hypothetical

Proposed Mechanism of Action: V-ATPase Inhibition

D-528 dihydrochloride is hypothesized to act as a potent and selective inhibitor of V-ATPase. The proposed mechanism involves the binding of the molecule to the V₀ subunit of the V-ATPase complex, thereby obstructing the proton translocation channel. This inhibition leads to a rapid increase in the pH of acidic organelles, disrupting their normal function.



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Caption: Proposed mechanism of V-ATPase inhibition by D-528.

Potential Research Applications

The ability of D-528 dihydrochloride to inhibit V-ATPase makes it a valuable tool for studying a variety of cellular processes:

- **Autophagy:** By neutralizing lysosomal pH, D-528 can be used to block the final degradation step of autophagy, allowing for the accumulation of autophagosomes.
- **Endocytosis and Receptor Trafficking:** The proper functioning of the endocytic pathway is dependent on the acidic environment of endosomes. D-528 can be used to study the role of endosomal pH in these processes.
- **Cancer Biology:** Many cancer cells exhibit increased V-ATPase activity, which is associated with tumor progression and drug resistance. D-528 could be investigated as a potential anti-cancer agent.

Experimental Protocols

For in vitro experiments, a 10 mM stock solution of D-528 dihydrochloride can be prepared in sterile, nuclease-free water or DMSO.

Materials:

- D-528 dihydrochloride powder
- Sterile, nuclease-free water or DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh out the appropriate amount of D-528 dihydrochloride powder.
- Add the corresponding volume of sterile water or DMSO to achieve a final concentration of 10 mM.
- Vortex the solution until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to 6 months.

This protocol describes the use of a ratiometric fluorescent dye, LysoSensor™ Yellow/Blue DND-160, to measure changes in lysosomal pH upon treatment with D-528.

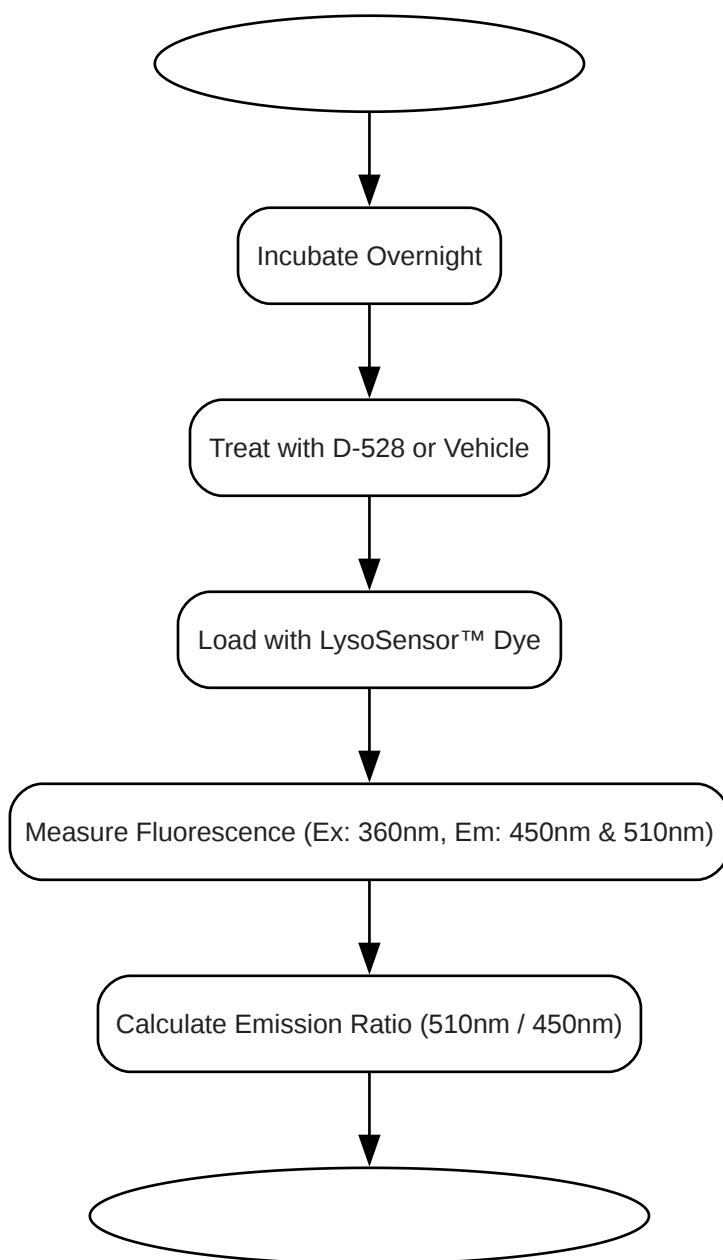
Materials:

- Cells of interest (e.g., HeLa cells)
- Complete cell culture medium
- D-528 dihydrochloride stock solution (10 mM)
- LysoSensor™ Yellow/Blue DND-160
- Fluorescence plate reader or fluorescence microscope

Procedure:

- Seed cells in a 96-well plate at a suitable density and allow them to adhere overnight.

- The next day, treat the cells with varying concentrations of D-528 (e.g., 0.1, 1, 10, 100 μ M) for the desired time (e.g., 1-4 hours). Include a vehicle control (water or DMSO).
- Following treatment, remove the medium and load the cells with LysoSensor™ Yellow/Blue DND-160 according to the manufacturer's instructions.
- Measure the fluorescence intensity at two emission wavelengths (typically ~450 nm and ~510 nm) with excitation at ~360 nm.
- Calculate the ratio of the two emission intensities. An increase in this ratio indicates an increase in lysosomal pH.



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Caption: Workflow for measuring lysosomal pH using a fluorescent dye.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling D-528 dihydrochloride.^{[2][3][4][5][6]}

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.

- Handling: Avoid inhalation of dust and contact with skin and eyes. Work in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Part 3: Visualization & Formatting

(Diagrams and tables are integrated into the relevant sections above.)

References

- PubChem. **D 528 dihydrochloride**. [[Link](#)]
- Brady Industries. 528 MATERIAL SAFETY DATA SHEET. [[Link](#)]

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Sources

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- To cite this document: BenchChem. [An In-Depth Technical Guide to D-528 Dihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12738159/docs#an-in-depth-technical-guide-to-d-528-dihydrochloride>]

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